

The Environmental Fate and Degradation of Cocamidopropyl Betaine: A Technical Guide

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Compound of Interest

Compound Name: Cocamidopropyl betaine

Cat. No.: B3430811

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Introduction

Cocamidopropyl betaine (CAPB) is a synthetic amphoteric surfactant derived from coconut oil and dimethylaminopropylamine. Due to its mild cleansing and good foaming properties, it is a ubiquitous ingredient in a vast array of personal care products, including shampoos, body washes, and facial cleansers, as well as in household cleaning agents. Given its widespread use and subsequent release into wastewater streams, a thorough understanding of its environmental fate and degradation is crucial for assessing its ecological impact. This technical guide provides an in-depth analysis of the biodegradability, microbial degradation pathways, and aquatic ecotoxicity of **cocamidopropyl betaine**, intended for researchers, scientists, and professionals in drug development and environmental science.

Biodegradability

Cocamidopropyl betaine is classified as readily biodegradable, indicating that it is unlikely to persist in the environment. This classification is primarily based on results from standardized aerobic biodegradability tests, such as those outlined in the OECD 301 series of guidelines. These tests demonstrate that CAPB is efficiently broken down by microorganisms in aquatic environments.

Quantitative Biodegradation Data

The biodegradability of CAPB has been quantified in several studies, with results consistently showing rapid and extensive degradation. The following table summarizes key quantitative data

on the biodegradation of **cocamidopropyl betaine**.

Test Guideline	Inoculum	Test Substance Concentration	Duration	Results	Reference
OECD 301B (CO ₂ Evolution)	Activated Sludge	10-20 mg DOC/L	28 days	>60% ThCO ₂	
Not specified	Seawater microorganisms	100 mg/L	5 days	90% degradation, Half-life < 1 day	
Not specified	<i>Pseudomonas stutzeri</i>	Not specified	Not specified	Half-life: 2.5 days	
Not specified	<i>Pseudomonas fluorescens</i>	Not specified	Not specified	Half-life: 2.6 days	
Not specified	Activated Sludge	Not specified	14 days	99.73% degradation	

DOC: Dissolved Organic Carbon; ThCO₂: Theoretical Carbon Dioxide

Experimental Protocol: OECD 301B - CO₂ Evolution Test

The OECD 301B test is a widely used method to assess the ready biodegradability of organic chemicals by measuring the amount of carbon dioxide produced by microbial respiration.

1. Principle: A solution of the test substance in a mineral medium is inoculated with a microbial population (typically from activated sludge) and aerated with CO₂-free air in the dark or diffuse light. The CO₂ evolved during microbial degradation is trapped in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide solution) and quantified by titration or with an inorganic carbon analyzer. The percentage of biodegradation is calculated as the ratio of the produced CO₂ to the theoretical maximum CO₂ (ThCO₂).

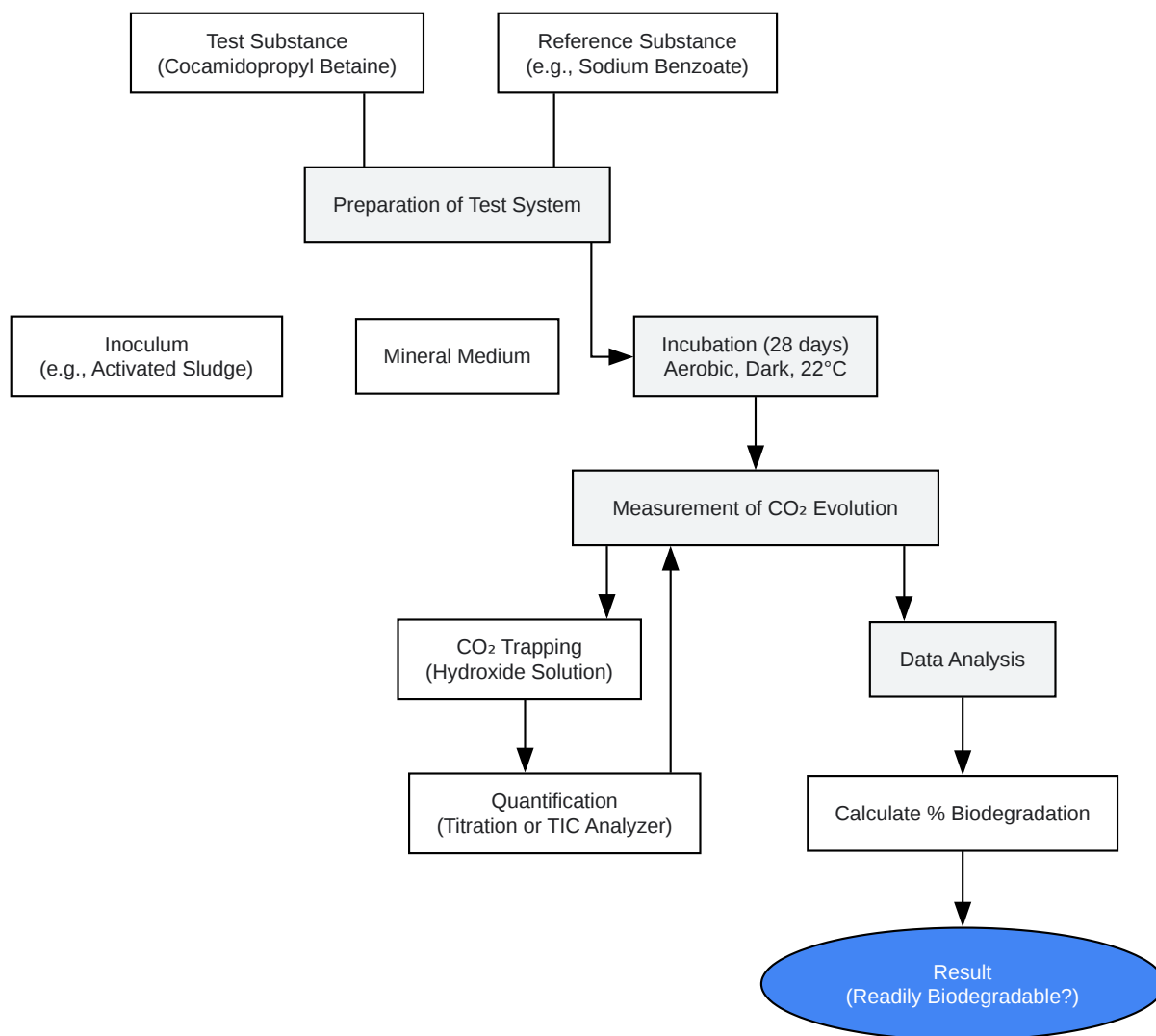
2. Materials and Methods:

- Test Substance: **Cocamidopropyl betaine**.
- Inoculum: Activated sludge from a domestic wastewater treatment plant, typically pre-conditioned to reduce endogenous respiration.
- Mineral Medium: A defined aqueous solution containing essential mineral nutrients for microbial growth.
- Test Vessels: Gas-tight flasks equipped for aeration and CO₂ trapping.
- Aeration System: A system to supply CO₂-free air.
- CO₂ Trapping System: A series of absorption bottles containing a known concentration of a hydroxide solution.
- Analytical Equipment: Titration apparatus or a total inorganic carbon (TIC) analyzer.

3. Procedure:

- The test substance is added to the mineral medium in the test vessels to achieve a concentration typically between 10 and 20 mg of dissolved organic carbon (DOC) per liter.
- The inoculum is introduced into the test vessels.
- Control flasks containing only the inoculum and mineral medium (blanks) and reference flasks with a readily biodegradable substance (e.g., sodium benzoate) are run in parallel.
- The flasks are incubated at a constant temperature (e.g., 22 ± 2 °C) in the dark or diffuse light and aerated with CO₂-free air.
- The CO₂ produced is trapped in the absorption bottles, and the amount is measured at regular intervals over a 28-day period.
- The cumulative amount of CO₂ produced is used to calculate the percentage of biodegradation relative to the ThCO₂.

4. Pass Criteria: For a substance to be considered readily biodegradable, at least 60% of the ThCO₂ must be produced within a 10-day window during the 28-day test period.



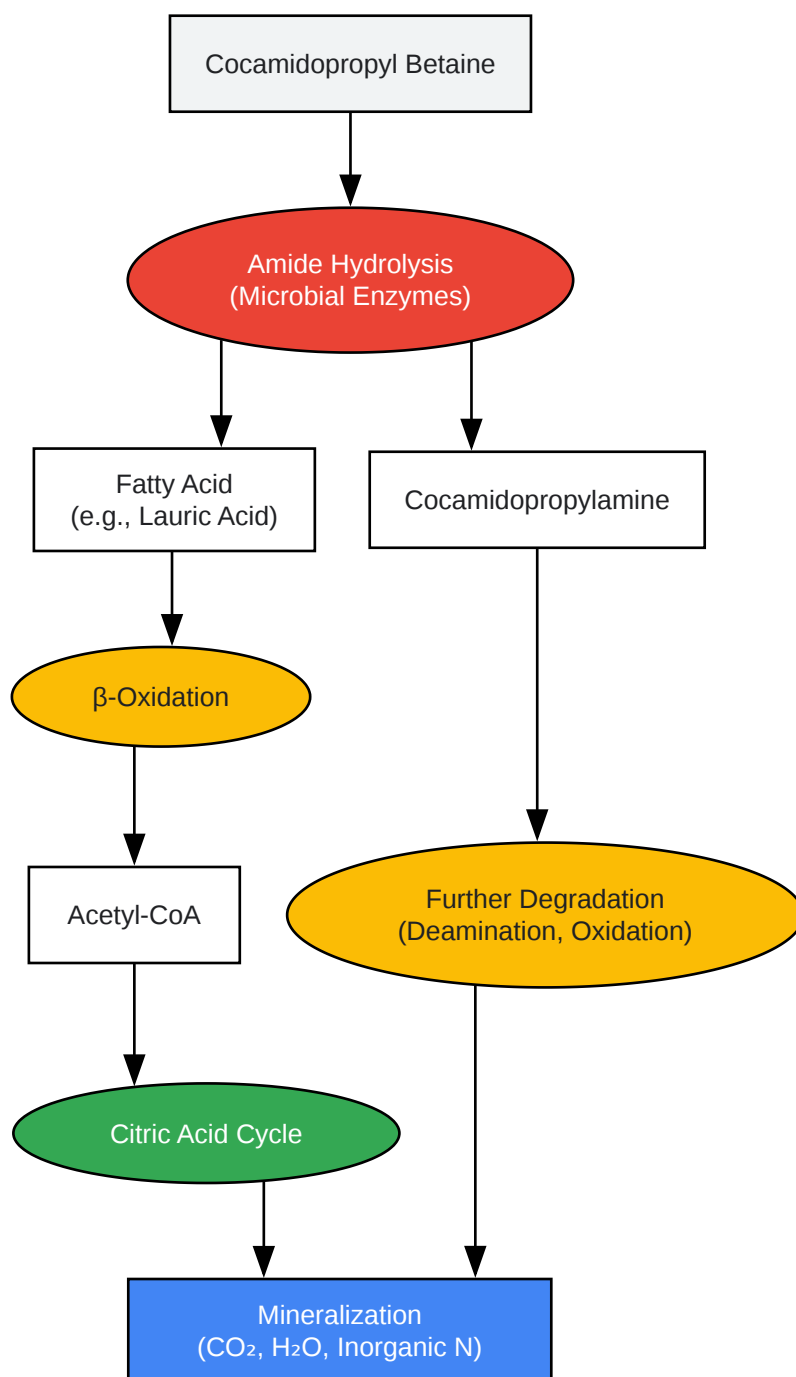
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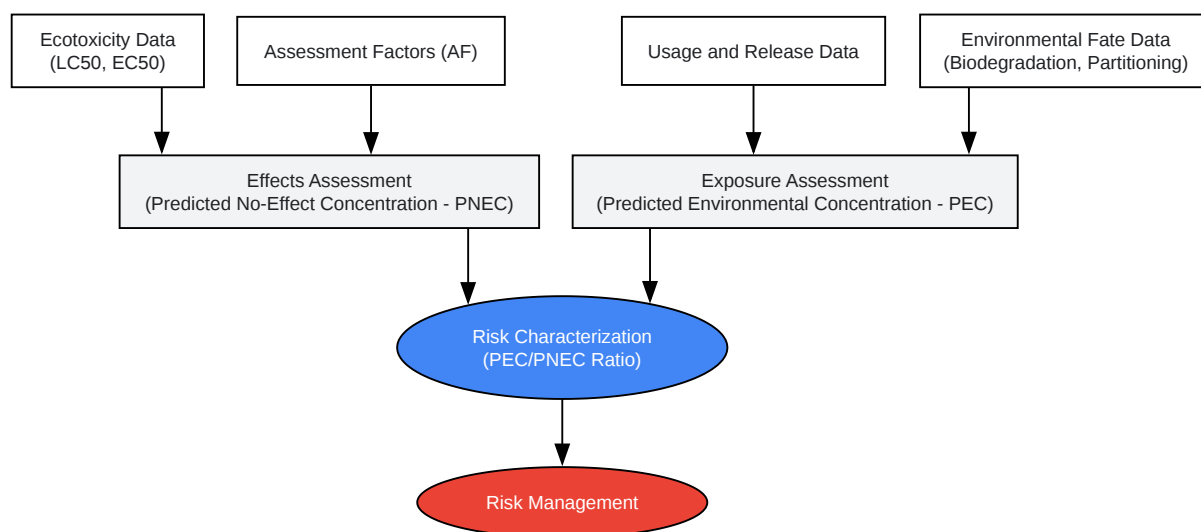
Experimental Workflow for OECD 301B Biodegradation Test.

Microbial Degradation Pathway

The microbial degradation of **cocamidopropyl betaine** is initiated by the enzymatic hydrolysis of the amide bond. This initial step breaks the molecule into two primary components: a long-chain fatty acid and cocamidopropylamine. Both of these intermediates are then further degraded through established metabolic pathways.

The fatty acid portion undergoes β -oxidation, a common metabolic process where the fatty acid molecule is broken down to produce acetyl-CoA, which can then enter the citric acid cycle for energy production. The cocamidopropylamine moiety is further metabolized, likely through deamination and subsequent oxidation, ultimately leading to mineralization into carbon dioxide, water, and inorganic nitrogen.





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